

PIKfyve-IN-2 solvent compatibility and stock solution stability

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Compound Focus: PIKfyve-IN-2

Cat. No.: S12861126

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PIKfyve-IN-2 Stock Solution & Stability Data

Property	Specification / Value
Molecular Weight	414.46 g/mol [1]
Recommended Solvent	DMSO [1]
Typical Stock Concentration	1.67 mg/mL (4.03 mM) [1]
Solubility in DMSO	1.67 mg/mL (requires ultrasonic and warming to 60°C) [1]

Storage Condition	Estimated Stability
Powder (at -20°C)	3 years [1]
Powder (at 4°C)	2 years [1]
Stock Solution (at -80°C)	6 months [1]
Stock Solution (at -20°C)	1 month [1]

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for preparing a PIKfyve-IN-2 stock solution? DMSO is the recommended and typically the only suitable solvent for preparing concentrated stock solutions of **PIKfyve-IN-2**. The compound has low solubility in aqueous buffers, and a specific protocol is needed for DMSO: you must use **newly opened, anhydrous DMSO** and employ **ultrasonication while warming the solution to 60°C** to achieve complete dissolution at 1.67 mg/mL [1]. Hygroscopic DMSO that has absorbed water from the air can significantly reduce the compound's solubility.

Q2: How should I store my PIKfyve-IN-2 stock solutions, and how long are they stable? For long-term stability, aliquot your stock solution and store it at **-80°C**, where it is stable for approximately **6 months** [1]. For short-term, frequent use, storage at **-20°C** is acceptable, but the solution should be used within **1 month** [1]. Always avoid repeated freeze-thaw cycles, as this can lead to compound degradation and a loss of potency.

Q3: Why is my PIKfyve-IN-2 precipitating out of solution when I add it to my cellular assay? Precipitation is a common issue when adding a concentrated DMSO stock to an aqueous cellular medium. This is likely due to the "**spring and parachute**" effect [2]. The compound rapidly dissolves (the "spring") creating a supersaturated solution, but then precipitates (the "parachute" fails) back to its stable, low-solubility crystalline form. To mitigate this, you can ensure your stock solution is fully dissolved before use and consider using the lowest possible final DMSO concentration (e.g., 0.1% v/v) in your assays.

Q4: Are there any general strategies to improve the solubility of challenging compounds like PIKfyve-IN-2 in biological assays? While specific formulations for **PIKfyve-IN-2** are not documented, general approaches for poorly soluble drugs include:

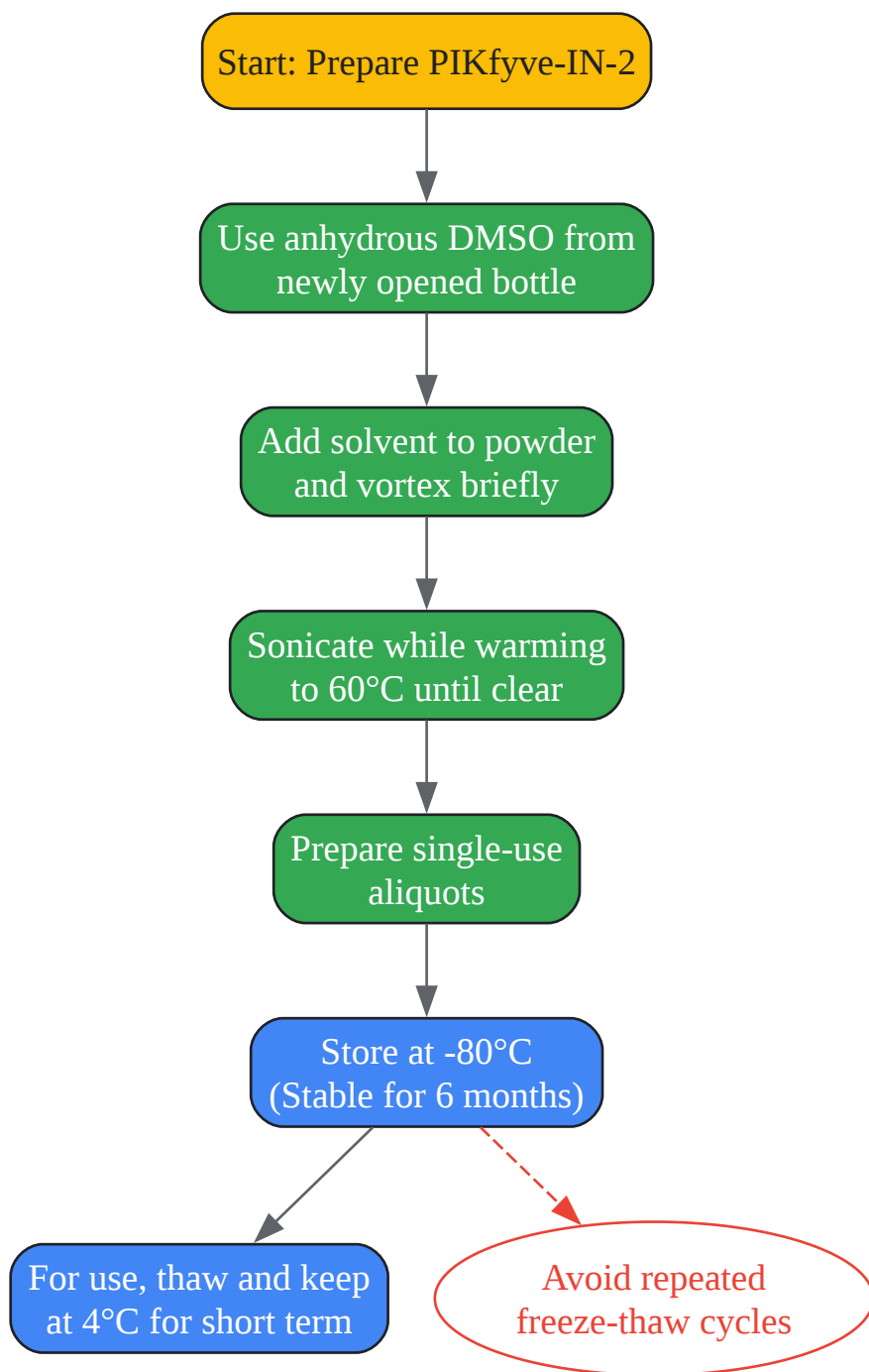
- **Particle Size Reduction:** Techniques like nanocrystallization can increase surface area and dissolution rate [2].
- **Use of Surfactants:** Surfactants can improve wetting and prevent precipitation, though they may add complexity [2].
- **Lipid-Based Delivery Systems:** For in vivo studies, formulating the compound in lipid-based systems can enhance solubility and absorption [2].

Troubleshooting Guide

Problem	Possible Cause	Suggested Solution
Incomplete Dissolution	Solvent is not pure, anhydrous DMSO; insufficient energy for dissolution.	Use a newly opened bottle of DMSO. Ensure sonication with warming to 60°C is performed [1].
Loss of Activity	Stock solution is outdated or has undergone multiple freeze-thaw cycles.	Prepare fresh stock solutions. Store in small, single-use aliquots at -80°C to minimize freeze-thaw cycles [1].
Precipitation in Assay	Compound is crashing out upon dilution into aqueous buffer.	Dilute the stock solution in a step-wise manner. Ensure the final DMSO concentration is kept low (e.g., $\leq 0.5\%$).
High Background/Cell Death	Final DMSO concentration in cell culture is too high.	Confirm that the final DMSO concentration is not cytotoxic (typically $\leq 0.5\%$). Include a vehicle control (DMSO-only) in your experiments.

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the key steps for preparing a stable **PIKfyve-IN-2** stock solution.



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Key Considerations for Experimental Design

- **Solvent Impact:** The note that "Hygroscopic DMSO has a significant impact on the solubility of product" is critical [1]. Always take care to prevent water absorption in your DMSO stocks.

- **Beyond Solubility:** When moving to in vivo studies, be aware that **PIKfyve-IN-2** belongs to a chemical class where metabolic instability has been a challenge in earlier compounds [3]. While **PIKfyve-IN-2's** specific metabolic profile isn't detailed, this historical context suggests that careful pharmacokinetic analysis would be essential for in vivo work.

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References

1. PIKfyve-IN-2 [medchemexpress.com]
2. Solving Tough Solubility Issues With Fewer Compromises ... [drug-dev.com]
3. Development of a Second-Generation, In Vivo Chemical ... [pmc.ncbi.nlm.nih.gov]

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